

Essential Safety and Handling Protocols for Jnj-dgat2-A

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Compound of Interest

Compound Name: Jnj-dgat2-A

Cat. No.: B15574675

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling, Storage, and Disposal of the DGAT2 Inhibitor **Jnj-dgat2-A**.

This document provides crucial safety and logistical information for the handling of **Jnj-dgat2-A**, a selective diacylglycerol acyltransferase 2 (DGAT2) inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment and maintain the integrity of the compound.

Chemical and Physical Properties

A summary of the key quantitative data for **Jnj-dgat2-A** is presented below for easy reference.

Property	Value	Source
Molecular Weight	523.38 g/mol	[1][2][3]
Formula	C ₂₄ H ₁₆ BrFN ₄ O ₂ S	[1][2][3]
CAS Number	1962931-71-0	[1][2][3][4]
IC ₅₀	140 nM	[1][2][3]
Solubility	In DMSO: 3.33 mg/mL (6.36 mM) with ultrasonic and warming to 60°C In DMSO: 52.34 mg/mL (100 mM)	[1][2]

Personal Protective Equipment (PPE)

When handling **Jnj-dgat2-A**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

Equipment	Specification
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)
Eye Protection	Safety glasses with side-shields or goggles
Skin and Body Protection	Laboratory coat
Respiratory Protection	Use in a well-ventilated area. If dusts are generated, a NIOSH-approved respirator is recommended.

Handling and Storage Protocols

Proper handling and storage are critical to maintain the stability and efficacy of **Jnj-dgat2-A**.

Storage:

- Powder: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[\[3\]](#)[\[4\]](#)
- In solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Store in a sealed container, protected from moisture and light.[\[4\]](#)

Handling:

- Avoid inhalation of dust and contact with skin and eyes.
- Use in a chemical fume hood to minimize inhalation exposure.
- Prepare stock solutions in appropriate solvents such as DMSO.[\[1\]](#)[\[2\]](#) To enhance solubility, the solution can be warmed to 37°C and sonicated.[\[1\]](#)

Spill and Disposal Procedures

In the event of a spill or for routine disposal, follow these guidelines to ensure safety and environmental compliance.

Spill Response:

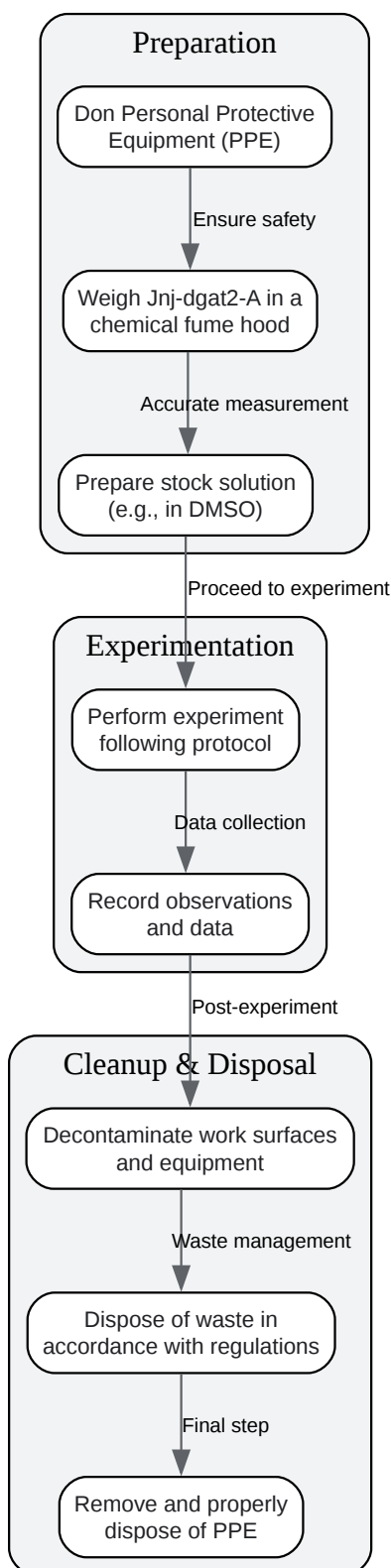
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use absorbent material to contain the spill.
- Collect: Carefully sweep or scoop up the spilled material and place it in a sealed container for disposal.
- Clean: Clean the spill area thoroughly with a suitable decontamination solution.

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the material to enter drains or waterways.

Experimental Workflow for Handling Jnj-dgat2-A

The following diagram outlines the standard workflow for handling **Jnj-dgat2-A** in a laboratory setting.



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Caption: Standard laboratory workflow for handling **Jnj-dgat2-A**.

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